

# 2,2-Dimethylethenylboronic acid molecular weight and formula

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## Compound of Interest

Compound Name: 2,2-Dimethylethenylboronic acid

Cat. No.: B080547

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## Technical Data Summary: 2,2-Dimethylethenylboronic Acid

This document provides the core physicochemical properties of **2,2-Dimethylethenylboronic acid**, a compound relevant to researchers and professionals in the fields of organic synthesis and drug development.

## Chemical Properties

**2,2-Dimethylethenylboronic acid**, also known as 2-Methyl-1-propenylboronic acid, is an organic compound used in various chemical reactions. Below is a summary of its key molecular data.

| Property          | Value               | Source                                  |
|-------------------|---------------------|---|
| Molecular Formula | C4H9BO2             | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 99.93 g/mol         | <a href="#">[1]</a>                     |
| 99.924 g/mol      | <a href="#">[3]</a> |   |
| 99.9 g/mol        | <a href="#">[2]</a> |   |
| CAS Number        | 14559-88-7          | <a href="#">[3]</a>                     |

# Logical Relationship of Chemical Data

The following diagram illustrates the direct relationship between the compound and its fundamental chemical identifiers.

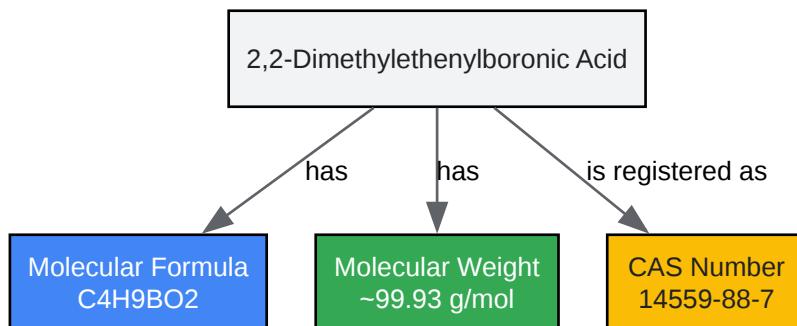


Figure 1. Core Identifiers of 2,2-Dimethylethlenylboronic Acid

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Figure 1. Core Identifiers of **2,2-Dimethylethlenylboronic Acid**

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## References

- 1. 2,2-Dimethylethlenylboronic acid | C4H9BO2 | CID 2763299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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